

Personal protective equipment for handling 5-Iodomethyl-2-methyl-pyrimidine

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Compound of Interest

Compound Name: 5-Iodomethyl-2-methyl-pyrimidine

Cat. No.: B1411340

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Essential Safety and Handling Guide for 5-Iodomethyl-2-methyl-pyrimidine

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Iodomethyl-2-methyl-pyrimidine**. It outlines essential personal protective equipment (PPE), operational procedures, and disposal plans to ensure laboratory safety and proper chemical management.

Immediate Safety Precautions

Given the presence of an iodomethyl group and a pyrimidine ring, **5-Iodomethyl-2-methyl-pyrimidine** should be handled with care, assuming it may be toxic and irritating. Always handle this compound in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[1][2] Avoid contact with skin and eyes.[2] In case of accidental contact, flush the affected area with copious amounts of water and seek medical attention.[3]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **5-Iodomethyl-2-methyl-pyrimidine**, based on general guidelines for hazardous chemicals.

Body Part	Recommended PPE	Specifications & Best Practices
Eyes/Face	Safety Goggles & Face Shield	Wear tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US) standards. ^[4] A face shield should be worn over safety glasses when there is a risk of splashing. ^[5]
Hands	Chemical-resistant Gloves	Handle with gloves inspected prior to use. ^[4] Nitrile gloves are commonly used for incidental contact, but glove manufacturer's chemical resistance guides should be consulted for specific recommendations. ^{[5][6]} For extended contact, consider thicker or double gloving. ^[7]
Body	Laboratory Coat	A flame-resistant lab coat should be worn and kept buttoned. ^[5] For handling larger quantities or in case of a significant spill risk, a chemical-resistant apron over the lab coat is recommended. ^[6]
Respiratory	Respirator (if necessary)	Use a respirator if engineering controls like a fume hood are insufficient to control exposure to dust or aerosols. ^{[4][5]} Respirator use requires a formal program including fit testing and training. ^[5]

Feet	Closed-toe Shoes	Appropriate shoes that cover the entire foot are mandatory in a laboratory setting.[5]
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Operational Handling Plan

1. Preparation and Engineering Controls:

- Always work in a designated area, such as a certified chemical fume hood, to minimize inhalation risks.[1]
- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[3]
- Before starting any procedure, ensure all necessary PPE is available and in good condition.

2. Handling and Experimental Procedure:

- Avoid the formation of dust and aerosols.[3]
- Use compatible lab equipment (e.g., glass, Teflon) and inspect for any damage before use.
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area, protected from light.[2][3]

3. Spill Management:

- In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand).
- Place the contaminated absorbent material in a sealed, properly labeled container for hazardous waste disposal.[1]
- For larger spills, evacuate the area and follow emergency procedures.[8]

Disposal Plan

As a halogenated organic compound, **5-Iodomethyl-2-methyl-pyrimidine** and any contaminated materials must be disposed of as hazardous waste.

1. Waste Segregation:

- Collect all waste containing this compound in a designated, labeled hazardous waste container.[\[8\]](#)
- Crucially, segregate halogenated organic waste from non-halogenated waste streams.[\[9\]](#)[\[10\]](#)[\[11\]](#) This is important for proper disposal and can impact disposal costs.[\[1\]](#)[\[10\]](#)[\[11\]](#)
- Do not mix this waste with other incompatible waste types such as strong acids, bases, or oxidizers.[\[1\]](#)

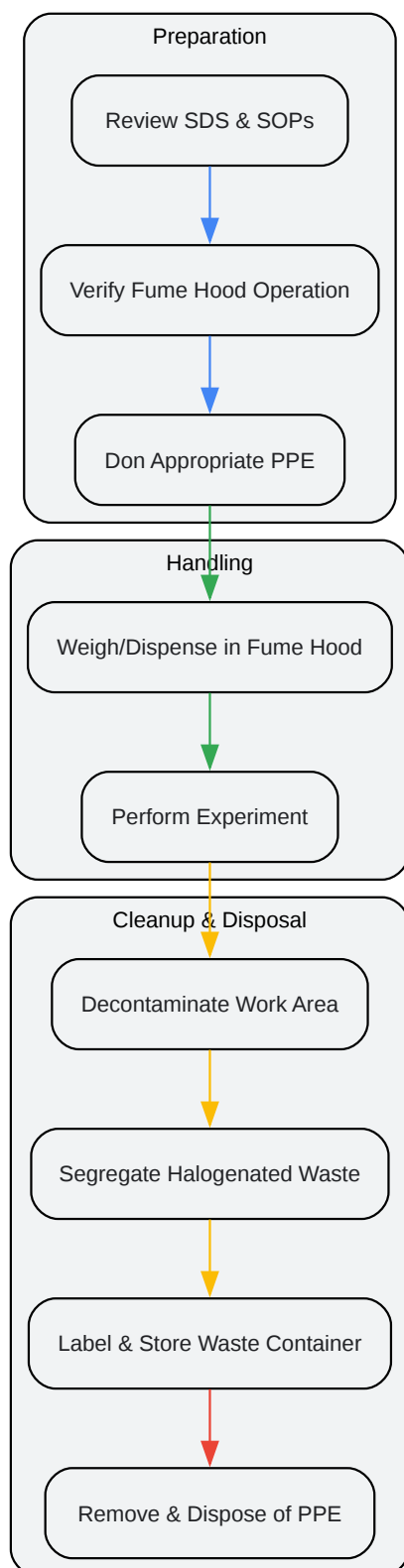
2. Container Labeling and Storage:

- The waste container must be clearly labeled with "Hazardous Waste" and the chemical name **"5-Iodomethyl-2-methyl-pyrimidine"**.[\[1\]](#)[\[8\]](#)
- Keep the waste container securely closed except when adding waste.[\[1\]](#)[\[8\]](#)
- Store the waste container in a designated satellite accumulation area within the laboratory.[\[1\]](#)

3. Final Disposal:

- Arrange for the collection of the hazardous waste by your institution's environmental health and safety (EHS) department or a licensed hazardous waste disposal company.

Workflow for Safe Handling



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Caption: Workflow for handling **5-Iodomethyl-2-methyl-pyrimidine**.

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References

- 1. campusoperations.temple.edu [campusoperations.temple.edu]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 6. research.arizona.edu [research.arizona.edu]
- 7. pppmag.com [pppmag.com]
- 8. braun.matse.illinois.edu [braun.matse.illinois.edu]
- 9. bucknell.edu [bucknell.edu]
- 10. 7.2 Organic Solvents [ehs.cornell.edu]
- 11. riskmanagement.sites.olt.ubc.ca [riskmanagement.sites.olt.ubc.ca]
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